

# Synthesis of 3-Hydroxysebacic Acid for Research Applications

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## Compound of Interest

Compound Name: 3-Hydroxysebacic acid

Cat. No.: B1666292

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## Application Note & Protocol

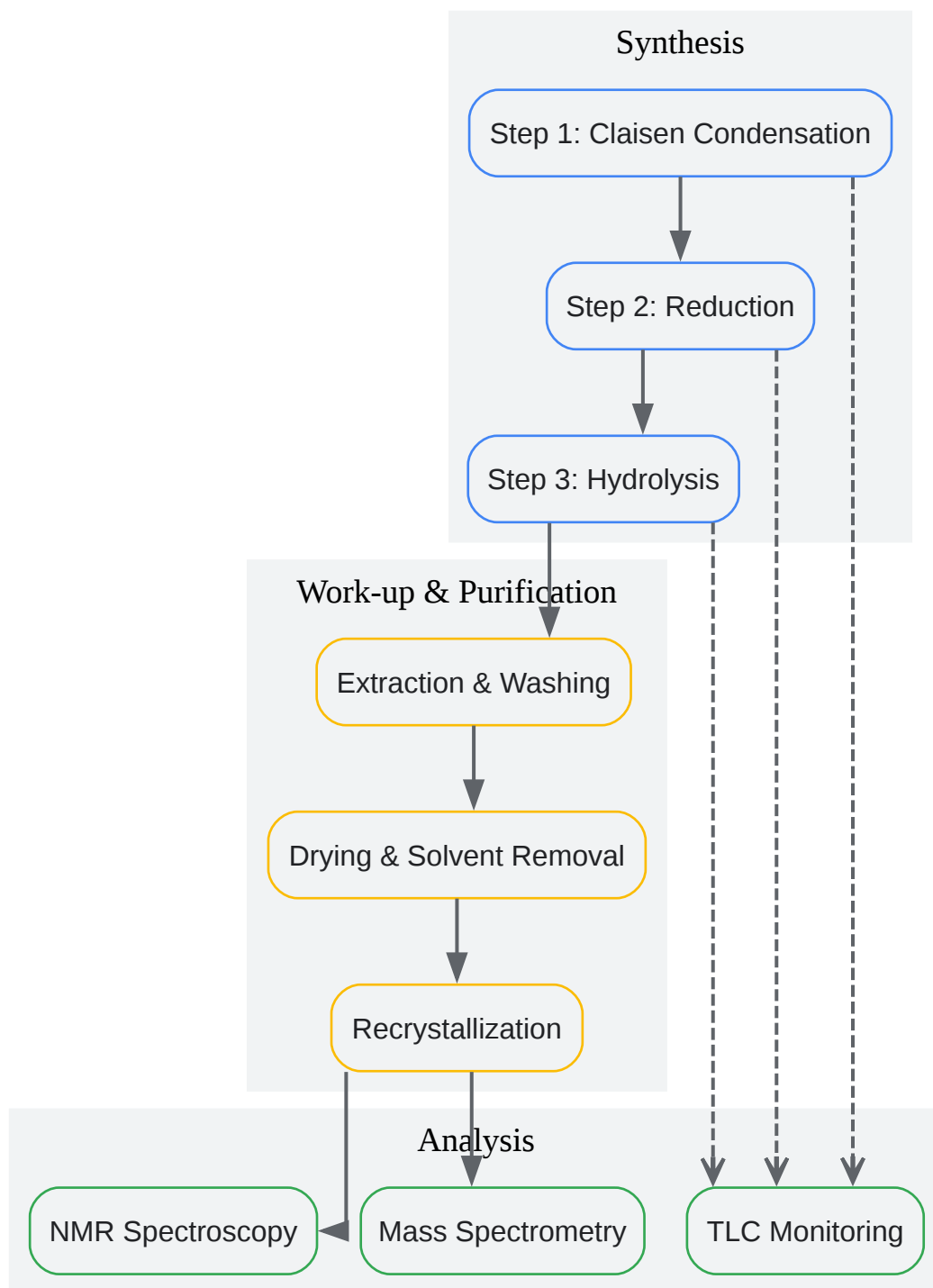
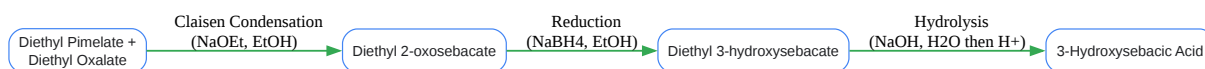
Audience: Researchers, scientists, and drug development professionals.

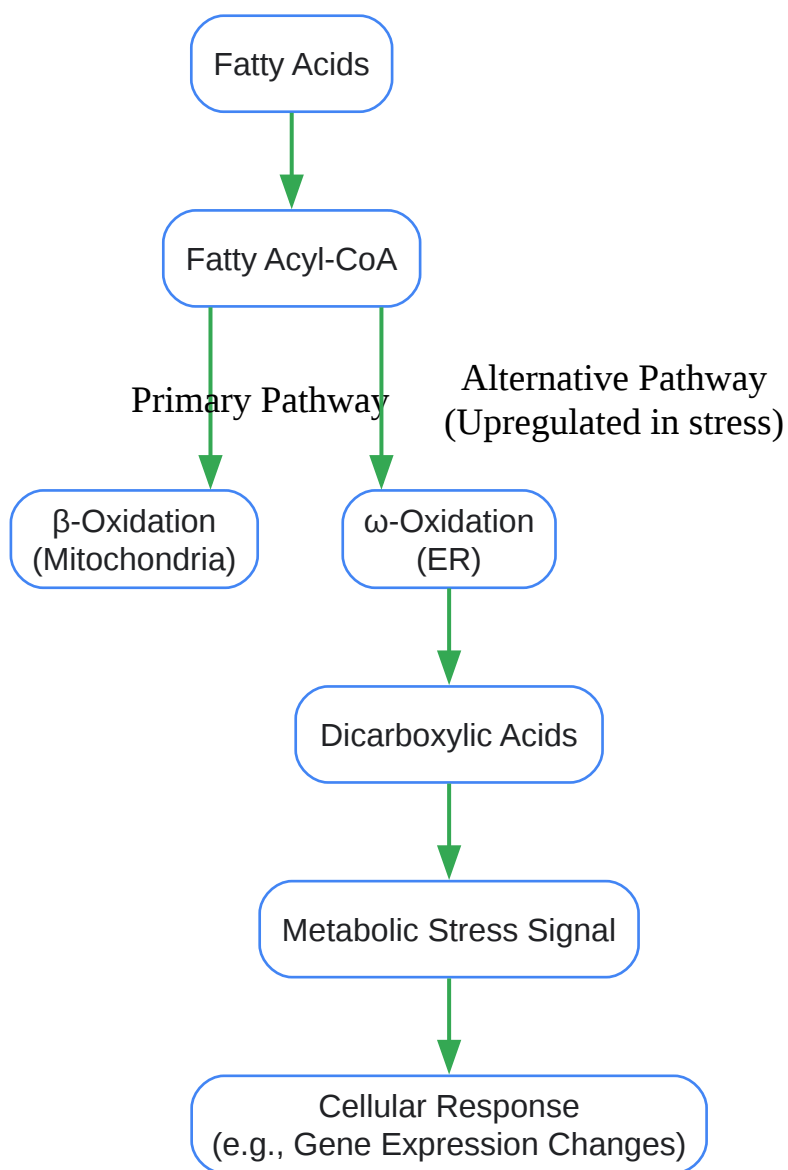
### Introduction:

**3-Hydroxysebacic acid** is a dicarboxylic acid that has garnered interest in various research fields, particularly in the study of metabolic disorders. As an intermediate in fatty acid metabolism, its presence and concentration can be indicative of certain enzymatic deficiencies or metabolic stresses. For researchers investigating these pathways or developing therapeutic interventions, a reliable source of high-purity **3-hydroxysebacic acid** is crucial. This document provides a detailed protocol for the chemical synthesis of **3-hydroxysebacic acid** for research purposes, including methodologies for purification and characterization.

## Proposed Synthetic Pathway

The synthesis of **3-hydroxysebacic acid** can be achieved through a three-step process starting from diethyl pimelate and diethyl oxalate. The pathway involves a Claisen condensation to form a  $\beta$ -keto ester, followed by a selective reduction of the ketone and subsequent hydrolysis of the ester groups.





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